

A Technical Guide to the Fundamental Chemical Properties of Maltobionic Acid

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Compound of Interest		
Compound Name:	Maltobionic acid	
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Abstract

Maltobionic acid, a bionic acid derived from the oxidation of maltose, is a polyhydroxy acid of increasing interest in the pharmaceutical, cosmetic, and food industries. Its unique chemical structure, comprising a gluconic acid moiety linked to a glucose unit, imparts a range of desirable properties including high water solubility, chelation capacity, and humectant characteristics. This technical guide provides an in-depth overview of the fundamental chemical properties of **maltobionic acid**, complete with quantitative data, detailed experimental protocols, and visualizations to support research and development activities.

Chemical Structure and Identification

Maltobionic acid, systematically named 4-O- α -D-glucopyranosyl-D-gluconic acid, is a disaccharide derivative. The anomeric carbon of the glucose unit is oxidized to a carboxylic acid, forming gluconic acid. This structure is responsible for its acidic nature and its ability to form salts and lactones.

Chemical Formula: C12H22O12[1]

Molecular Weight: 358.30 g/mol

CAS Number: 534-42-9



Physicochemical Properties

The physicochemical properties of **maltobionic acid** are summarized in the table below. These properties are crucial for its application in various formulations.

Property	Value	Reference
Melting Point	97.3 °C	[1]
рКа	3.54	[1]
Solubility in Water (22 °C)	3.3 g/100 mL	[1]
Solubility in Acetone	Low	[1]
Specific Optical Rotation ([α]D20)	+83.2°	

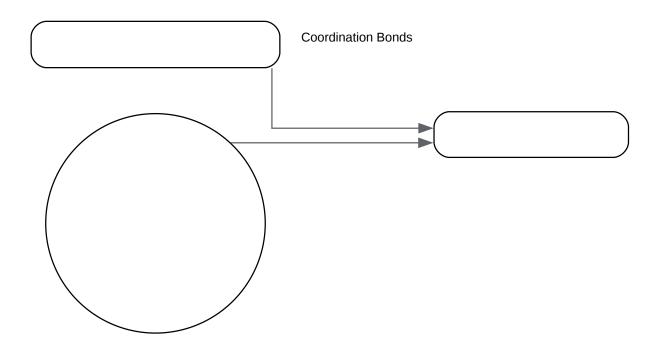
Key Chemical Characteristics Acidity and pKa

Maltobionic acid is a weak acid with a pKa of 3.54. This acidity is attributed to the carboxylic acid group of the gluconic acid moiety. The pKa value is a critical parameter in drug development and formulation, as it influences the ionization state of the molecule at a given pH, which in turn affects its solubility, absorption, and interaction with other molecules.

Chelating Properties

A significant feature of **maltobionic acid** is its ability to chelate metal ions. The multiple hydroxyl groups and the carboxylic acid group provide multiple sites for coordination with metal cations. This property is particularly effective for chelating iron, with studies showing a significant chelating effect. This makes **maltobionic acid** a potent antioxidant, as it can sequester pro-oxidant metal ions.





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Caption: Metal ion chelation by Maltobionic Acid.

Stability

Maltobionic acid is a stable compound under normal conditions. However, like other polyhydroxy acids, it can be susceptible to degradation at high temperatures and extreme pH values. In aqueous solutions, an equilibrium can exist between the open-chain carboxylic acid form and the lactone form, where the carboxylic acid group has cyclized with one of the hydroxyl groups.

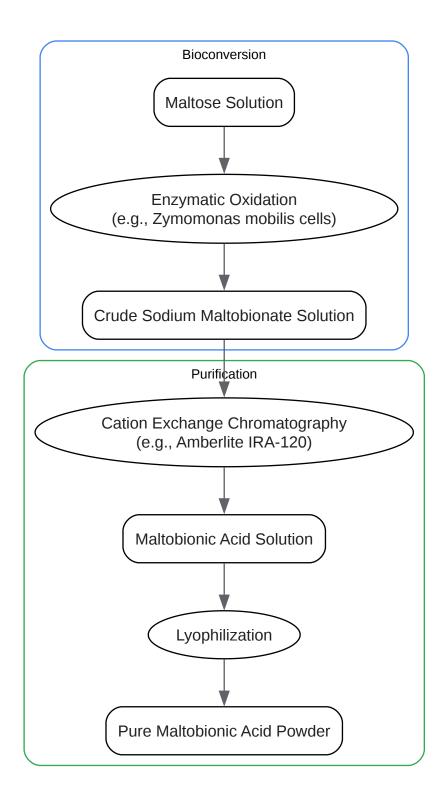
Experimental Protocols

This section provides detailed methodologies for the determination of key chemical properties of **maltobionic acid**.

Synthesis and Purification of Maltobionic Acid

Maltobionic acid is typically produced by the enzymatic oxidation of maltose. The resulting sodium maltobionate is then converted to the free acid form.





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References

- 1. Purification, bioactivity and application of maltobionic acid in active films PMC [pmc.ncbi.nlm.nih.gov]
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